

Essential Guide to the Proper Disposal of UNC926

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Compound of Interest

Compound Name: UNC926

Cat. No.: B611585

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of chemical reagents like **UNC926** are paramount for maintaining a safe and compliant laboratory environment. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **UNC926**, a brominated organic compound containing piperidine and pyrrolidine moieties. Due to the absence of a specific Safety Data Sheet (SDS) for this research chemical, this guidance is based on the chemical properties of its structural components and general best practices for hazardous waste management.

Core Safety and Hazard Information

UNC926 (C₁₆H₂₁BrN₂O) and its hydrochloride salt are categorized as methyl-lysine (Kme) reader domain inhibitors. The presence of a bromine atom and nitrogenous heterocyclic rings (piperidine and pyrrolidine) necessitates that this compound be treated as hazardous waste. Brominated organic compounds can be toxic and environmentally persistent.^{[1][2]} Piperidine and its derivatives are often classified as toxic and irritant. Therefore, all waste containing **UNC926** must be segregated and disposed of following institutional and regulatory guidelines for hazardous chemical waste.

Personal Protective Equipment (PPE)

Before handling **UNC926** or its waste, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A lab coat, fully fastened.

Step-by-Step Disposal Protocol

1. Waste Segregation: At the point of generation, all materials contaminated with **UNC926** must be collected as hazardous waste. This includes:

- Unused or expired **UNC926** powder.
- Solutions containing **UNC926**.
- Contaminated consumables (e.g., pipette tips, vials, gloves, absorbent paper).

2. Waste Collection:

- Solid Waste: Collect all solid waste, including contaminated PPE, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect liquid waste containing **UNC926** in a separate, compatible, and sealable hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Halogenated organic waste should be collected separately from non-halogenated waste.

3. Container Labeling: All waste containers must be accurately labeled with the following information:

- The words "Hazardous Waste."
- The full chemical name: "**UNC926**" or "(3-Bromophenyl)(4-(1-pyrrolidinyl)-1-piperidinyl)methanone."
- The primary hazards (e.g., "Toxic," "Irritant").
- The date of accumulation.
- The name of the principal investigator or lab contact.

4. Storage: Store sealed hazardous waste containers in a designated and secure satellite accumulation area. This area should be well-ventilated and away from drains and incompatible materials.

5. Disposal Request: Once the waste container is full or ready for disposal, contact your institution's EHS department to arrange for a hazardous waste pickup. Follow their specific procedures for scheduling a collection. Professional disposal services are essential for handling hazardous substances like brominated compounds.^[1]

6. Spill Management: In the event of a spill:

- Alert personnel in the immediate area.
- If safe to do so, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbent material and any contaminated debris into a designated hazardous waste container.
- Clean the spill area with an appropriate solvent and collect the cleaning materials as hazardous waste.
- Report the spill to your EHS department.

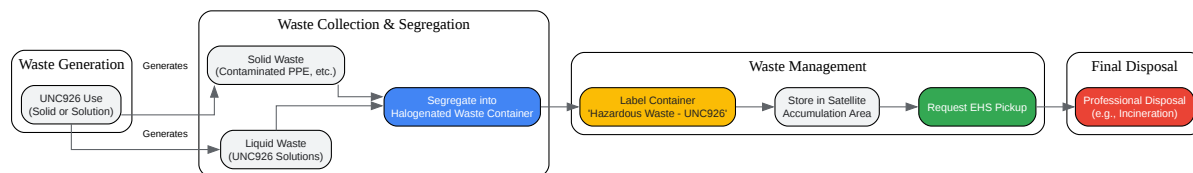
Quantitative Data Summary

Property	Data
Chemical Formula	C ₁₆ H ₂₁ BrN ₂ O (UNC926 free base)
Molecular Weight	337.26 g/mol (UNC926 free base)
CAS Number	1184136-10-4 (UNC926 free base)
Waste Category	Hazardous Waste (Halogenated Organic Compound)
Recommended PPE	Chemical safety goggles, nitrile gloves, lab coat
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases
Disposal Method	Incineration at a licensed hazardous waste facility is the typical method for brominated organic compounds. ^[1] Neutralization may be applicable to bromine-containing solutions under specific EHS protocols. ^[1]

Experimental Protocols Cited

The disposal procedures outlined are based on standard laboratory safety protocols for handling hazardous chemical waste and information regarding the disposal of analogous chemical structures. Specific experimental protocols for the synthesis or use of **UNC926** should include a detailed risk assessment and a waste disposal plan as part of the procedure.

UNC926 Disposal Workflow



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Caption: Workflow for the safe disposal of **UNC926** waste.

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References

- 1. idealresponse.co.uk [idealresponse.co.uk]
- 2. clinmedjournals.org [clinmedjournals.org]
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